

# Standard Operating Procedure: Disposal of Sodium $\beta$ -Hydroxyethoxyacetate-d4

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## Compound of Interest

Compound Name: Sodium  $\beta$ -Hydroxyethoxyacetate-d4

Cat. No.: B1153050

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## Executive Safety & Logistics Summary

Core Directive: **Sodium  $\beta$ -Hydroxyethoxyacetate-d4** is a stable isotope-labeled chemical standard. It is NOT radioactive.[1]

Disposal protocols must treat this compound as a high-purity chemical reagent, not as nuclear waste. However, due to its structural relationship to glycol ether metabolites (specifically 1,4-dioxane pathways), it must be sequestered from the municipal water supply and disposed of via approved chemical waste streams.

Quick Reference	Status
Radioactive?	NO (Stable Deuterium Isotope)
RCRA Listed?	No (Not P-listed or U-listed)
Primary Hazard	Irritant (Skin/Eye); Potential Reproductive Toxin (Analog-based)
Disposal Method	High-Temperature Incineration (Lab Pack)

## Chemical Characterization & Hazard Assessment

Before disposal, the material must be accurately characterized to ensure compatibility with waste streams.[2][3][4]

Property	Data
Chemical Name	Sodium $\beta$ -Hydroxyethoxyacetate-d4
Synonyms	Sodium 2-(2-hydroxyethoxy)acetate-d4; HEAA-d4 Na salt
Molecular Formula	C <sub>4</sub> H <sub>3</sub> D <sub>4</sub> NaO <sub>4</sub>
Solubility	High (Water); Moderate (Methanol)
Stability	Stable under normal conditions; Hygroscopic
Reactivity	Incompatible with strong oxidizing agents

## Scientific Rationale for Classification

Although specific toxicological data for the deuterated salt is often limited, we apply the Precautionary Principle based on its non-deuterated analog and parent acid ( $\beta$ -Hydroxyethoxyacetic acid). This compound is a primary metabolite of 1,4-dioxane and diethylene glycol. Consequently, it should be managed as a potential reproductive toxin and irritant, regardless of its specific GHS classification in some vendor catalogs as "Non-Hazardous."

## Step-by-Step Disposal Protocol

### Phase 1: Segregation & Preparation

- Do NOT mix with radioactive waste (e.g., <sup>14</sup>C or <sup>3</sup>H labeled compounds).[4] Doing so will escalate disposal costs by orders of magnitude (Mixed Waste).
- Do NOT pour down the drain.[5][6][7] Even non-toxic stable isotopes can interfere with environmental background studies and wastewater monitoring.

### Phase 2: Container Selection

- Solid Waste (Preferred): If the material is in its original solid salt form, keep it in the original vial. Place the vial into a wide-mouth HDPE (High-Density Polyethylene) jar designated for "Solid Chemical Waste."

- Liquid Waste: If the material is in solution (e.g., dissolved in water or methanol), pour it into the "Non-Halogenated Organic Solvent" stream (if methanol) or "Aqueous Chemical Waste" stream.
  - Expert Tip: If the solvent volume is <5 mL, it is often safer to absorb the liquid onto a paper towel or vermiculite and dispose of it as solid chemical debris to prevent splash hazards.

### Phase 3: Labeling

The label must be explicit to prevent rejection by waste haulers who often confuse "d4" with radioactive markers.

- Standard Label: "Chemical Waste: **Sodium  $\beta$ -Hydroxyethoxyacetate-d4**"
- Mandatory Annotation: Write "STABLE ISOTOPE - NON-RADIOACTIVE" clearly on the tag.
- Hazard Checkboxes: Mark "Irritant" and "Toxic" (Conservative classification).

### Phase 4: Waste Stream Handoff

Transfer the container to your facility's Satellite Accumulation Area (SAA). Ensure the container is closed tightly when not in use (EPA 40 CFR 262.15).

## Regulatory Compliance Logic (RCRA)

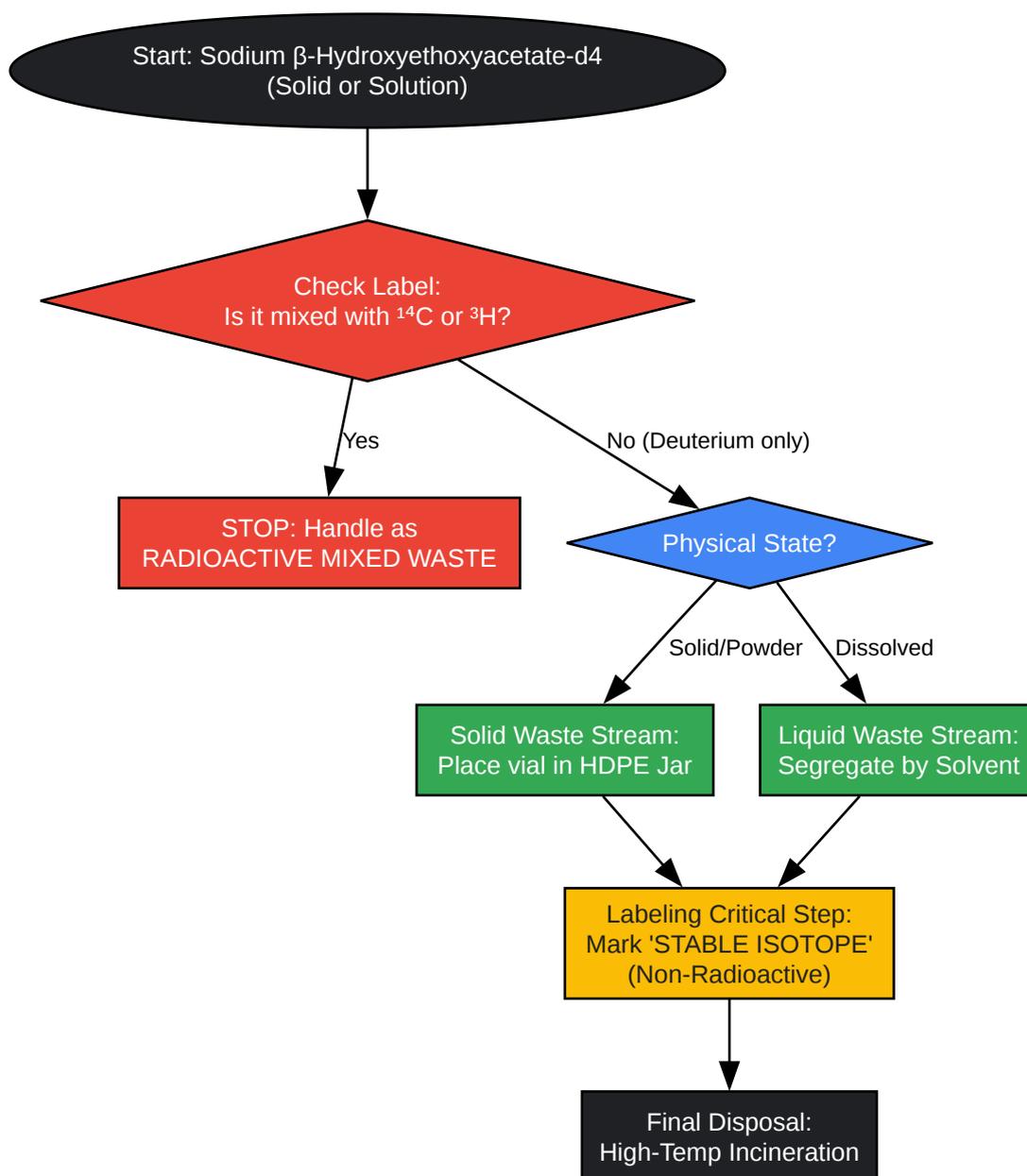
This section details the logic used to determine the waste code, ensuring audit readiness.

- Listed Waste Check:
  - Is it a P-List (Acutely Toxic)? No.
  - Is it a U-List (Toxic)? No. (Note: Glycol ethers are a category, but this specific salt is not explicitly listed).
- Characteristic Waste Check:
  - Ignitable (D001)? No (Solid salt).
  - Corrosive (D002)? No (pH is typically neutral to slightly basic).

- Reactive (D003)? No.
- Toxic (TCLP)? Unlikely to leach regulated metals or organics above thresholds.
- Final Classification:
  - Technically "Non-RCRA Regulated Waste" in many jurisdictions.
  - Best Practice: Manage as "Non-Regulated Chemical Waste" destined for incineration. This guarantees destruction and eliminates future liability (Cradle-to-Grave stewardship).

## Visual Workflow: Disposal Decision Tree

The following diagram outlines the logical flow for disposing of this compound, ensuring no cross-contamination with radioactive streams.



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Figure 1: Decision logic for segregating stable isotope waste from radioactive streams.

## Emergency Procedures

- Spill (Solid): Sweep up carefully to avoid dust generation.[5] Place in a bag and label as hazardous waste. Wear nitrile gloves and safety glasses.

- Spill (Solution): Absorb with vermiculite or standard spill pads. Clean surface with soap and water.
- Exposure:
  - Eye Contact: Rinse cautiously with water for 15 minutes.[5] Remove contact lenses.[8]
  - Skin Contact: Wash with plenty of soap and water.

## References

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- Moravek, Inc. (2019). How To Store And Dispose Of Radiolabeled Compounds vs Stable Isotopes. [\[Link\]](#)
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## Sources

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